

Application Note: Synthesis of Nano-Dispersions from Disperse Violet S Press Cake

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Compound of Interest

Compound Name: Disperse Violet S press cake

Cat. No.: B12281992

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Executive Summary

This application note details the protocol for converting Disperse Violet S (chemically identified as Disperse Violet 26, C.I. 62025) from a raw press cake into a stable, high-performance nano-dispersion.

While Disperse Violet 26 is an industrial anthraquinone dye, its physicochemical properties—high hydrophobicity, crystalline rigidity, and low aqueous solubility—make it an excellent model compound for developing formulations for Class II/IV hydrophobic drugs and advanced textile nanotechnologies. The core challenge addressed here is overcoming the high interfacial tension between the hydrophobic dye crystal and the aqueous phase to prevent Ostwald ripening and agglomeration.

This guide utilizes a Top-Down High-Energy Wet Milling approach, stabilized by an electrosteric surfactant system.

Materials Profile & Pre-Formulation

Active Ingredient: Disperse Violet S (Press Cake)

- Chemical Name: 1,4-diamino-2,3-diphenoxyanthraquinone[1][2][3][4]

- CAS: 6408-72-6[1][4][5]
- Structure: Anthraquinone backbone with phenoxy substituents.
- Physical State: Dark reddish-violet press cake.
- Impurities (Critical): The press cake typically contains 40-60% water, residual phenols, inorganic salts (KCl/NaCl), and synthesis byproducts.
 - Note: High salt content interferes with the Double Layer (DLVO theory), reducing zeta potential. Pre-washing is mandatory.

Dispersant Selection Strategy

To achieve a particle size distribution (PSD) <300 nm, a dual-stabilization system is required:

Component Type	Recommended Agent	Function	Mechanism
Primary Dispersant	Sodium Lignosulfonate (e.g., Borregaard Vanisperse)	Main stabilizer	Electrosteric: Provides negative charge and steric bulk.
Secondary Dispersant	Naphthalene Sulfonate Condensate (NSF)	Wetting agent	Electrostatic: Rapidly wets hydrophobic surfaces to reduce viscosity.
Wetting/Grinding Aid	Alkylphenol Ethoxylate (or Poloxamer 188 for Pharma)	Surface tension reduction	Steric: Prevents re-agglomeration during high-shear impact.

Experimental Protocol

Phase 1: Press Cake Pre-Treatment (Purification)

Objective: Remove electrolytes that compress the electrical double layer.

- Resuspension: Disperse 500g of **Disperse Violet S press cake** in 2L of deionized water (conductivity <5 $\mu\text{S/cm}$).
- Agitation: Stir at 500 RPM for 30 minutes.
- Filtration: Filter using a Buchner funnel (Whatman Grade 1 equivalent).
- Washing: Wash the cake continuously with DI water until the filtrate conductivity drops below 200 $\mu\text{S/cm}$.
- Moisture Check: Analyze a small sample (1g) at 105°C to determine solid content (typically 40-50%).

Phase 2: Slurry Preparation (Pre-Dispersion)

Objective: Create a pumpable mill-base with uniform consistency.

Formulation Table (Target 1kg Batch):

Ingredient	Mass (g)	% w/w
Washed Press Cake (calc. as dry dye)	300.0	30.0%
Sodium Lignosulfonate	120.0	12.0%
Naphthalene Sulfonate (NSF)	30.0	3.0%
Defoamer (Silicon-free)	2.0	0.2%
Deionized Water	548.0	54.8%
Total	1000.0	100%

Protocol:

- Dissolve dispersants in water using a High-Shear Mixer (e.g., Cowles blade) at 1,000 RPM.
- Slowly add the wet press cake while increasing speed to 2,500 RPM.

- Mix for 30 minutes.
- QC Check: Measure viscosity. Target <500 cP. If too viscous, add water (adjusting solid % calculation).[3]

Phase 3: High-Energy Bead Milling (Nano-Sizing)

Objective: Fracture crystals via shear and impact forces.

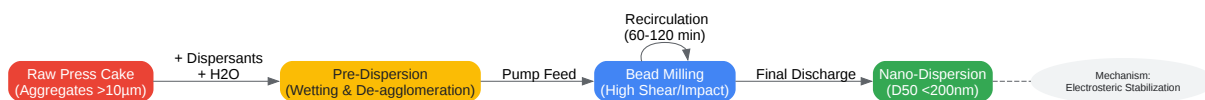
- Equipment: Horizontal Bead Mill (e.g., Netzsch, Dyno-Mill).
- Media: Yttrium-Stabilized Zirconia (YTZ) beads.
 - Step A (Coarse): 0.8–1.0 mm beads.
 - Step B (Fine): 0.3–0.4 mm beads.
- Chamber Filling: 80-85% volume.

Workflow:

- System Priming: Prime the mill with water, then displace with mill-base.[3]
- Recirculation Mode: Set pump speed to turnover the batch every 4-5 minutes.
- Tip Speed: Set agitator shaft speed to 10–12 m/s.
- Temperature Control: Maintain jacket cooling <35°C. Critical: High heat degrades lignosulfonates and causes dye recrystallization.
- Sampling Intervals: Draw 5mL samples at T=0, 15, 30, 60, 90, 120 mins.

Phase 4: Visualization of Mechanism

The following diagram illustrates the transformation from raw press cake to stabilized nano-dispersion.



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Figure 1: Workflow for the Top-Down synthesis of Disperse Violet 26 nano-dispersion.

Characterization & Quality Control

Particle Size Analysis (DLS)

Use Dynamic Light Scattering (e.g., Malvern Zetasizer).

- Dilution: 1:1000 in DI water.
- Target Specs:
 - D50 (Median): 120 – 180 nm
 - D90: < 350 nm[6]
 - PDI (Polydispersity Index): < 0.25 (Indicates narrow distribution).

Zeta Potential

- Requirement: Absolute value > -30 mV.
- Typical Result: Lignosulfonate/NSF systems usually yield -45 mV to -55 mV, indicating excellent electrostatic stability.

Storage Stability (Centrifugation)

- Protocol: Centrifuge at 3,000 RPM for 30 minutes.
- Pass Criteria: No hard sediment (cake). A soft, redispersible sediment is acceptable.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Viscosity Spike during Milling	"Shock" flocculation due to newly created surface area starving the dispersant.	Pause milling. Add 2-5% more NSF dispersant immediately.
Foaming	Mechanical entrapment of air; surfactant overload.	Reduce pump speed. Add tributyl phosphate (TBP) or specific defoamer.
Particle Size Plateau (>500nm)	Beads are too large or insufficient energy density.	Switch to smaller beads (0.3mm). Increase tip speed to 14 m/s.
Dye Recrystallization	Temperature too high during milling.	Check cooling system. Ensure product temp stays <40°C.

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